# "2-Bromo-4-(2-methoxyethoxy)phenol" potential research applications

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Bromo-4-(2-methoxyethoxy)phenol* |
| *CAS No.:* | *52076-14-9* |
| *Cat. No.:* | *B1338902* |

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An In-depth Technical Guide to the Potential Research Applications of **2-Bromo-4-(2-methoxyethoxy)phenol**

## Authored by: A Senior Application Scientist

## Foreword: Unveiling the Potential of a Niche Guaiacol Derivative

In the vast landscape of chemical intermediates, certain molecules, while not yet extensively studied, present a unique confluence of structural features that suggest significant untapped potential. **2-Bromo-4-(2-methoxyethoxy)phenol** is one such compound. At its core, it is a guaiacol derivative, a class of compounds renowned for their diverse applications in pharmaceuticals, flavorings, and as antioxidants.[1][2] The strategic placement of a bromine atom and a methoxyethoxy side chain further functionalizes this core, opening up a rich design space for novel molecular architectures.

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This technical guide aims to serve as a foundational resource for researchers, scientists, and drug development professionals interested in exploring the potential of **2-Bromo-4-(2-methoxyethoxy)phenol**. We will dissect its structural components, extrapolate from the known reactivity of related compounds, and propose tangible research avenues in medicinal chemistry and materials science. This document is not merely a summary of existing data, but rather a forward-looking exploration of what could be, grounded in established chemical principles and field-proven insights.

## Molecular Profile and Physicochemical Properties

**2-Bromo-4-(2-methoxyethoxy)phenol** is an aromatic organic compound. Its structure features a phenol ring substituted with a bromine atom ortho to the hydroxyl group, and a 2-methoxyethoxy group para to the hydroxyl. This arrangement of functional groups dictates its reactivity and potential applications.

| Property | Value | Source/Method |
|---|---|---|
| CAS Number | 52076-14-9 | [3] |
| Molecular Formula | $C_9H_{11}BrO_3$ | Inferred from structure |
| Molecular Weight | 247.09 g/mol | Calculated |
| Appearance | Likely a solid at room temperature | Analogy to similar phenols |
| Solubility | Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, MeOH) and sparingly soluble in water | General principle for phenols |
| Reactivity | The phenolic -OH allows for O-alkylation, acylation, and electrophilic aromatic substitution. The bromo group is a handle for cross-coupling reactions. | Chemical principles |

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# Core Structural Motifs and Their Significance

The potential of **2-Bromo-4-(2-methoxyethoxy)phenol** can be best understood by examining its constituent parts:

- The Guaiacol Core: Guaiacol (2-methoxyphenol) and its derivatives are of significant industrial importance.[2] They are precursors to vanillin, used in expectorant medications, and possess antioxidant and antiseptic properties.[1] Recent research has also highlighted the potential of synthetic guaiacol derivatives as inhibitors of myeloperoxidase (MPO), an enzyme implicated in cardiovascular disease, suggesting a promising therapeutic avenue for this class of compounds.[4][5]

- The Bromo Substituent: The bromine atom is a versatile functional group in organic synthesis. It deactivates the aromatic ring towards electrophilic substitution but is an excellent leaving group in nucleophilic aromatic substitution and a key participant in transition metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira). This allows for the straightforward introduction of new carbon-carbon and carbon-heteroatom bonds, enabling the construction of complex molecular scaffolds. Brominated phenols are also common motifs in marine natural products with potent biological activities.[6]

- The Methoxyethoxy Side Chain: This flexible ether chain can influence the compound's pharmacokinetic properties. The ether linkages can act as hydrogen bond acceptors, potentially improving aqueous solubility and modulating interactions with biological targets. The terminal methyl group can participate in hydrophobic interactions. The overall chain length and composition can be synthetically modified to fine-tune the molecule's ADME (absorption, distribution, metabolism, and excretion) profile.

# Potential Research Applications

Based on the analysis of its structural motifs, we can propose several promising areas of research for **2-Bromo-4-(2-methoxyethoxy)phenol**.

## Medicinal Chemistry

The structure of **2-Bromo-4-(2-methoxyethoxy)phenol** makes it an attractive starting point for the development of novel therapeutic agents.

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### 3.1.1. As a Scaffold for Enzyme Inhibitors

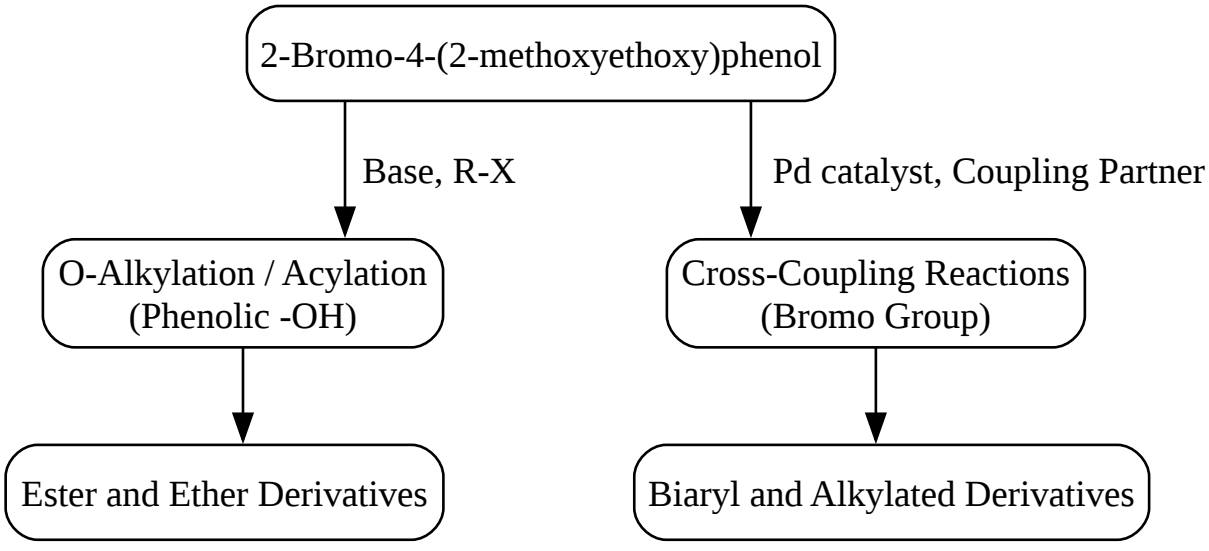
Given the demonstrated activity of guaiacol derivatives against myeloperoxidase (MPO)[4][5], **2-Bromo-4-(2-methoxyethoxy)phenol** could serve as a scaffold for novel MPO inhibitors. The phenolic hydroxyl is a key feature for antioxidant activity, while the rest of the molecule can be elaborated to enhance potency and selectivity. The bromine atom provides a convenient point for diversification through cross-coupling reactions to explore the surrounding chemical space.

### 3.1.2. Synthesis of Bioactive Compound Analogs

This molecule can be used as a building block to synthesize analogs of known bioactive compounds. For instance, the synthesis of the beta-blocker Metoprolol utilizes the related intermediate 4-(2-methoxyethyl)phenol.[7] By analogy, **2-Bromo-4-(2-methoxyethoxy)phenol** could be a precursor for novel beta-blockers or other pharmacophores where the brominated guaiacol moiety could introduce beneficial properties.

### 3.1.3. A Versatile Intermediate for Library Synthesis

The orthogonal reactivity of the phenolic hydroxyl and the bromo group allows for a two-pronged derivatization strategy, making it an ideal starting material for combinatorial chemistry and the generation of diverse small molecule libraries for high-throughput screening.




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Caption: Derivatization pathways of **2-Bromo-4-(2-methoxyethoxy)phenol**.

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## Materials Science

The reactivity of **2-Bromo-4-(2-methoxyethoxy)phenol** also suggests applications in materials science.

### 3.2.1. Monomer for Specialty Polymers

The phenolic hydroxyl group can be used in the synthesis of polyesters, polycarbonates, and phenolic resins. The bromine atom can be a site for post-polymerization modification or could be utilized in polymerization reactions such as Suzuki polymerization to create conjugated polymers with interesting electronic and optical properties.

### 3.2.2. Antioxidant Additive

The phenolic nature of the molecule, a hallmark of the guaiacol family, suggests inherent antioxidant properties.[1][2] It could be investigated as an additive to prevent oxidative degradation in plastics, rubbers, and other materials. The methoxyethoxy side chain might enhance its compatibility with certain polymer matrices.

# Experimental Protocols

To facilitate the exploration of this molecule's potential, we provide the following detailed, exemplary protocols. These are intended as a starting point and should be adapted based on specific laboratory conditions and safety protocols.

## Suzuki-Miyaura Cross-Coupling for Derivatization

This protocol describes a general procedure for the palladium-catalyzed cross-coupling of **2-Bromo-4-(2-methoxyethoxy)phenol** with an arylboronic acid, a key reaction for library synthesis.[6]

Objective: To synthesize a 2-aryl-4-(2-methoxyethoxy)phenol derivative.

Materials:

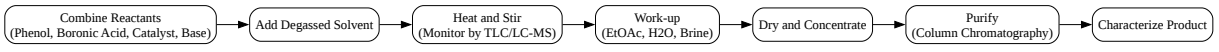
- **2-Bromo-4-(2-methoxyethoxy)phenol** (1.0 equiv)
- Arylboronic acid (1.2 equiv)

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- Palladium catalyst (e.g., $Pd(PPh_3)_4$, 3 mol%)
- Base (e.g., $K_2CO_3$, 2.0 equiv)
- Degassed solvent (e.g., 1,4-dioxane/water mixture, 4:1)
- Anhydrous magnesium sulfate or sodium sulfate
- Ethyl acetate
- Brine
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), combine **2-Bromo-4-(2-methoxyethoxy)phenol**, the arylboronic acid, the palladium catalyst, and the base.
- Solvent Addition: Add the degassed solvent mixture via syringe.
- Reaction: Heat the reaction mixture to 80-100 °C and stir until the starting material is consumed, as monitored by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Work-up: Cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel to obtain the desired biaryl product.




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Caption: Workflow for Suzuki-Miyaura cross-coupling.

## In Vitro Antioxidant Activity Assay (DPPH)

This protocol outlines a common method to assess the antioxidant potential of the title compound.

Objective: To determine the free radical scavenging activity of **2-Bromo-4-(2-methoxyethoxy)phenol**.

Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol
- **2-Bromo-4-(2-methoxyethoxy)phenol**
- Ascorbic acid (positive control)
- 96-well microplate
- Microplate reader

Procedure:

- Solution Preparation: Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM). Prepare a series of dilutions of the test compound and ascorbic acid in methanol.
- Assay: In a 96-well plate, add a fixed volume of the DPPH solution to each well. Then, add an equal volume of the different concentrations of the test compound or control. Include a blank with methanol only.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance at the appropriate wavelength (typically around 517 nm) using a microplate reader.

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- Calculation: Calculate the percentage of DPPH scavenging activity for each concentration and determine the $IC_{50}$ value (the concentration required to scavenge 50% of the DPPH radicals).

## Conclusion and Future Outlook

**2-Bromo-4-(2-methoxyethoxy)phenol** stands as a promising yet underexplored chemical entity. Its composite structure, inheriting the beneficial properties of guaiacol and the synthetic versatility of brominated phenols, positions it as a valuable building block for future research. The proposed applications in medicinal chemistry, particularly in the development of novel enzyme inhibitors and as a scaffold for diverse molecular libraries, are especially compelling. In materials science, its potential as a specialty monomer and antioxidant additive warrants investigation.

The protocols and conceptual frameworks provided in this guide are intended to catalyze further exploration. It is through rigorous synthesis, derivatization, and biological and material characterization that the true potential of **2-Bromo-4-(2-methoxyethoxy)phenol** will be realized. We encourage the research community to build upon these foundational ideas and unlock the full value of this versatile molecule.

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